

Application Notes and Protocols for Choline Bromide in Hybrid Supercapacitors

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Compound of Interest

Compound Name: *Choline Bromide*

Cat. No.: *B1294331*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the utilization of **choline bromide** as a redox-active electrolyte in hybrid supercapacitors. The information is targeted toward researchers and scientists in the fields of materials science, electrochemistry, and energy storage.

Introduction

Choline bromide (ChBr) has emerged as a promising and novel aqueous electrolyte for hybrid supercapacitors (HSCs).^[1] Its application addresses the growing demand for efficient and sustainable energy storage solutions. Choline-based salts are attractive for electrolyte development due to their low cost, biodegradability, high water solubility, and low toxicity compared to conventional ionic liquid cations.^[2] This document outlines the physicochemical properties of **choline bromide** electrolytes, the performance characteristics of HSCs employing these electrolytes, and detailed protocols for their fabrication and testing.

Hybrid supercapacitors bridge the performance gap between traditional electric double-layer capacitors (EDLCs) and batteries by combining a battery-type redox electrode with a capacitor-type electrode.^[1] The use of a redox-active electrolyte like **choline bromide** further enhances the energy storage capacity of the device through Faradaic reactions. In this system, the bromide/tribromide ($\text{Br}^-/\text{Br}_3^-$) redox couple significantly contributes to the capacitance.^[1]

Physicochemical Properties of Choline Bromide Electrolytes

The optimal concentration of **choline bromide** in an aqueous solution is crucial for maximizing the performance of a hybrid supercapacitor. An optimized concentration of 3.5 M ChBr has been shown to exhibit a favorable combination of high ionic conductivity and a wide electrochemical stability window.[\[1\]](#)

Table 1: Physicochemical Properties of 3.5 M **Choline Bromide** Electrolyte

Property	Value	Reference
Ionic Conductivity	79.56 mS cm ⁻¹	[1]
Viscosity	3.15 mPas	[1]
Density	1.14 g cm ⁻³	[1]
Electrochemical Stability Window (ESW)	Up to 1.9 V	[1]

Performance of Choline Bromide-Based Hybrid Supercapacitors

Hybrid supercapacitors utilizing a 3.5 M **choline bromide** electrolyte and microporous carbon electrodes (e.g., Maxsorb) have demonstrated impressive performance metrics.

Table 2: Electrochemical Performance of **Choline Bromide** HSC

Parameter	Value	Conditions	Reference
Specific Capacitance	330 F g ⁻¹	0.5 A g ⁻¹	[1]
Specific Capacitance	300 F g ⁻¹	5 A g ⁻¹	[1]
Specific Energy	41 Wh kg ⁻¹	0.5 A g ⁻¹	[1]
Specific Energy	36 Wh kg ⁻¹	5 A g ⁻¹	[1]
Coulombic Efficiency	97%	-	[1]
Cycling Stability	Good	10,000 cycles at 2 A g ⁻¹	[1]

Experimental Protocols

The following sections provide detailed methodologies for the preparation of the electrolyte, fabrication of the hybrid supercapacitor, and subsequent electrochemical characterization.

Preparation of Choline Bromide Electrolyte

Materials:

- **Choline bromide** (ChBr) salt (98% purity)
- Deionized water

Protocol:

- Dry the **choline bromide** salt in a vacuum oven at 100 °C for 24 hours to remove any residual moisture.
- Prepare a 3.5 M aqueous solution by dissolving the appropriate amount of dried **choline bromide** in deionized water.
- Stir the solution until the salt is completely dissolved.

Fabrication of Hybrid Supercapacitor

Materials:

- Microporous activated carbon (e.g., Maxsorb)
- Polyvinylidene fluoride (PVDF) binder
- N-Methyl-2-pyrrolidone (NMP) solvent
- Carbon paper current collectors
- Separator (e.g., cellulose-based)
- 3.5 M **Choline Bromide** electrolyte

Protocol:

- Prepare a slurry by mixing the activated carbon, PVDF binder, and NMP solvent in a weight ratio of 85:15 (activated carbon:PVDF).
- Homogenize the slurry using a planetary mixer or a similar apparatus.
- Coat the slurry onto the carbon paper current collectors.
- Dry the coated electrodes in a vacuum oven at 120 °C for 12 hours to remove the solvent.
- Assemble a two-electrode cell in a Swagelok-type configuration.
- Place a separator between the two electrodes.
- Add the 3.5 M **choline bromide** electrolyte to the assembly, ensuring the electrodes and separator are fully wetted.

Electrochemical Measurements

Equipment:

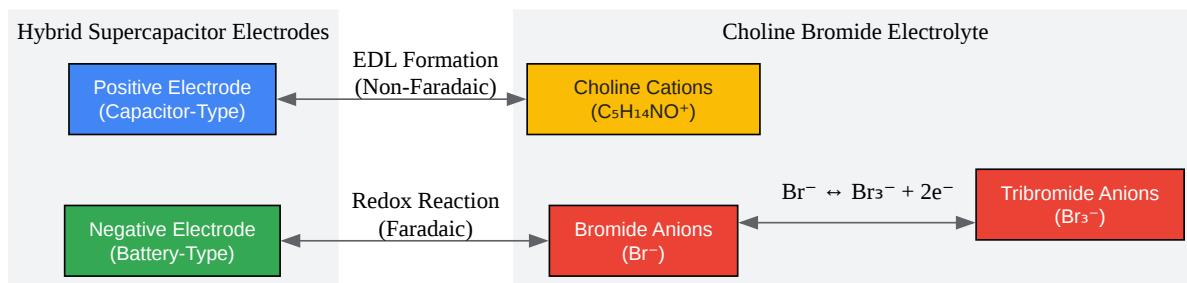
- Potentiostat/Galvanostat (e.g., Bio-Logic VMP-300)

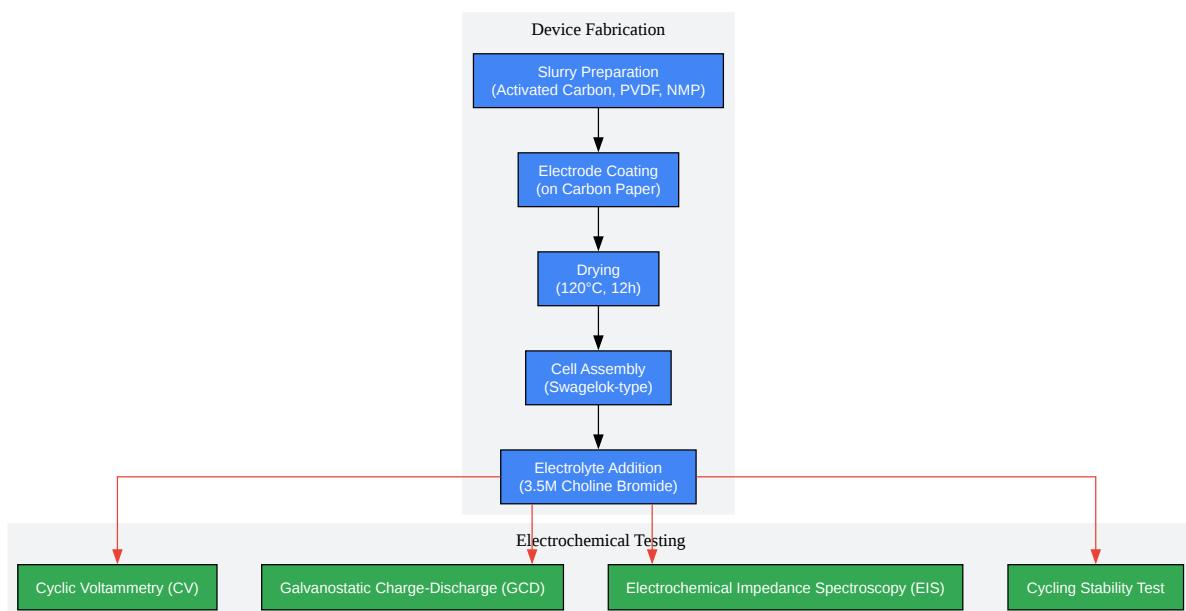
Protocols:

- Cyclic Voltammetry (CV):
 - Perform CV scans at various scan rates (e.g., 2, 5, 10, 20, 50, 100 mV s^{-1}) within the operating voltage window (e.g., 0 to 1.9 V) to evaluate the capacitive behavior and identify redox peaks.
- Galvanostatic Charge-Discharge (GCD):
 - Conduct GCD tests at different current densities (e.g., 0.5, 1, 2, 5 A g^{-1}) to determine the specific capacitance, energy density, and power density.
 - Calculate the specific capacitance (C) from the discharge curve using the formula: $C = (I * \Delta t) / (m * \Delta V)$, where I is the discharge current, Δt is the discharge time, m is the mass of the active material on one electrode, and ΔV is the voltage window.
 - Calculate the specific energy (E) using: $E = (C * \Delta V^2) / (2 * 3.6)$.
 - Calculate the specific power (P) using: $P = (E * 3600) / \Delta t$.
- Electrochemical Impedance Spectroscopy (EIS):
 - Perform EIS measurements over a frequency range (e.g., 100 kHz to 10 mHz) with a small AC amplitude (e.g., 5 mV) to analyze the internal resistance and ion diffusion kinetics of the device.
- Cycling Stability:
 - Subject the device to long-term cycling by repeatedly charging and discharging at a constant current density (e.g., 2 A g^{-1}) for a large number of cycles (e.g., 10,000) to evaluate its durability and capacitance retention.

Visualizations

Signaling Pathway: Charge Storage Mechanism





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